

Technical Guide: Identification and Verification of CAS 169280-56-2

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Compound of Interest

Compound Name:	4-amino-N-isobutylbenzenesulfonamide
CAS No.:	53668-36-3
Cat. No.:	B1268625

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Abstract

This technical guide provides an in-depth analysis of the compound registered under CAS number 169280-56-2, identified as 4-Amino-N-[(2R,3S)-3-amino-2-hydroxy-4-phenylbutyl]-N-isobutylbenzenesulfonamide. This molecule is a critical intermediate and primary impurity in the synthesis of Darunavir, a potent protease inhibitor used in the treatment of HIV/AIDS. This document is intended for researchers, analytical scientists, and drug development professionals, offering a comprehensive overview of its physicochemical properties, its pivotal role in the synthesis of Darunavir, and robust methodologies for its analytical verification. We will detail the causality behind experimental choices for chromatographic and spectroscopic identification, providing self-validating protocols essential for quality control and regulatory compliance in pharmaceutical development.

Introduction and Significance

The compound 4-Amino-N-[(2R,3S)-3-amino-2-hydroxy-4-phenylbutyl]-N-isobutylbenzenesulfonamide (henceforth referred to as the "diamino intermediate") is a chiral

organic molecule of significant interest in pharmaceutical manufacturing.[1][2][3] Its primary importance stems from its role as the penultimate precursor in the synthesis of Darunavir, a second-generation HIV protease inhibitor.[4][5] The presence and purity of this intermediate are critical determinants of the final active pharmaceutical ingredient's (API) quality and safety profile. Unreacted diamino intermediate or its related byproducts can constitute impurities in the final drug product, necessitating precise and accurate analytical methods for their detection and quantification.[1] Understanding the verification of this specific molecule is, therefore, a crucial aspect of quality assurance in the production of antiretroviral therapies.

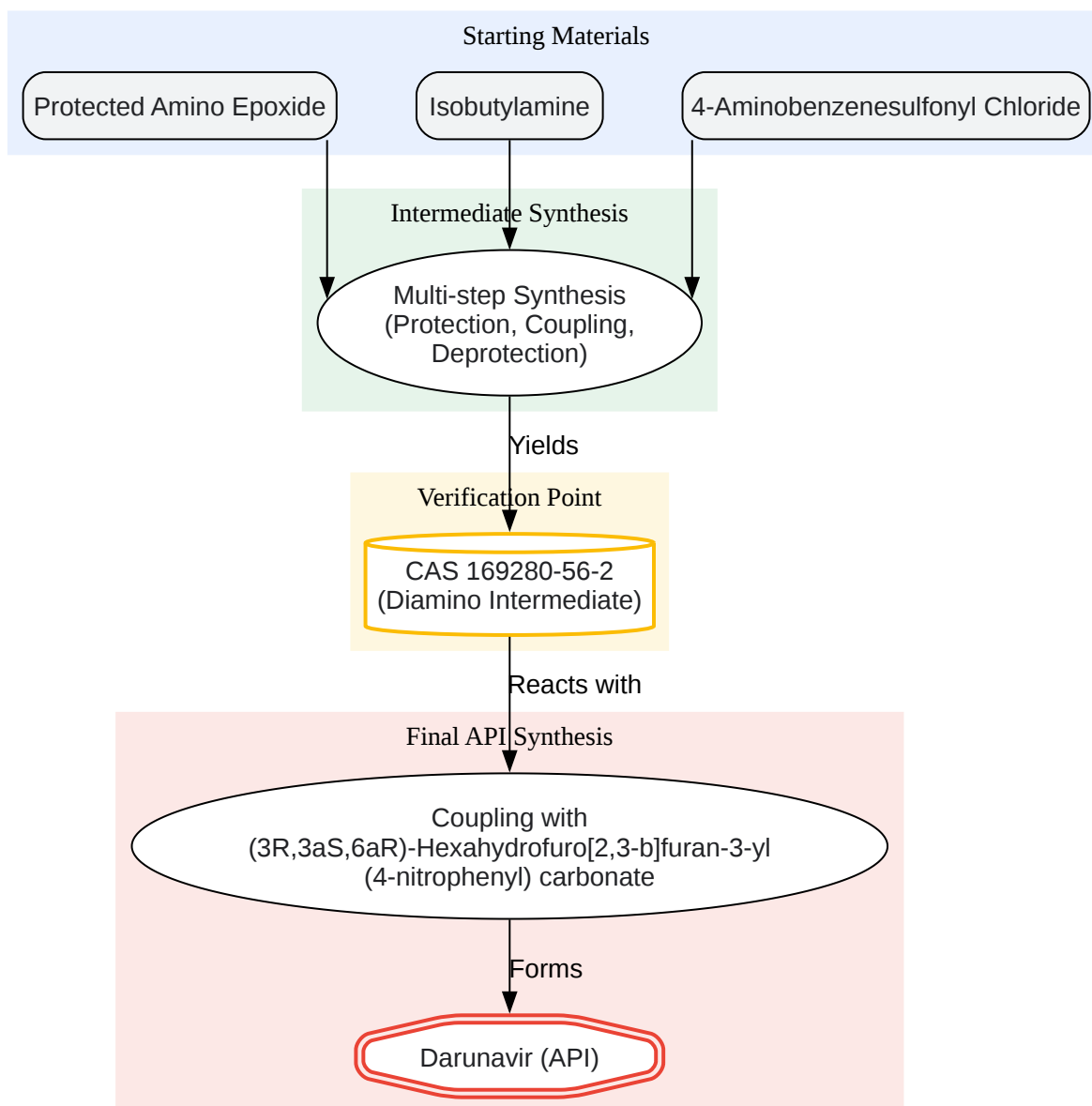
Physicochemical and Structural Data

The foundational step in any verification process is the characterization of the molecule's fundamental properties. The diamino intermediate is a white to off-white solid with defined stereochemistry that is essential for its subsequent conversion to Darunavir.[6]

Property	Value	Source(s)
CAS Number	169280-56-2	[5][6]
IUPAC Name	4-Amino-N-[(2R,3S)-3-amino-2-hydroxy-4-phenylbutyl]-N-isobutylbenzenesulfonamide	[1][2]
Synonyms	Darunavir Impurity A; Darunavir Diamino Impurity	[2]
Molecular Formula	C ₂₀ H ₂₉ N ₃ O ₃ S	[5][6]
Molecular Weight	391.53 g/mol	[5][6]
Appearance	White to Off-White Solid	[1][6]
Melting Point	136-139°C	[6]
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol	[6]
Storage	2-8°C, Hygroscopic, Under inert atmosphere	[1][2]

Role in Darunavir Synthesis and Mechanism of Action

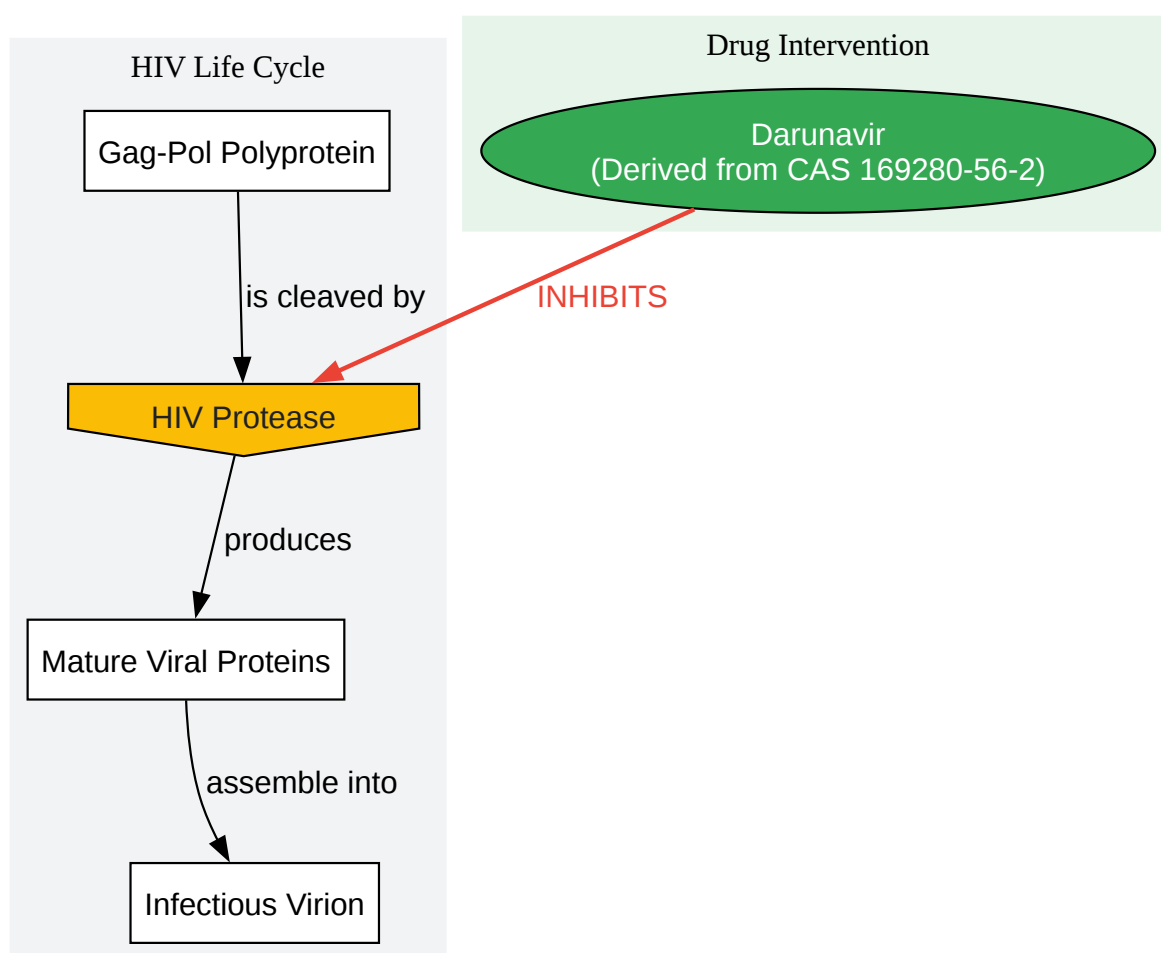
The diamino intermediate is not a therapeutic agent itself but is the immediate precursor to one. Its molecular framework contains the core structure that, upon reaction with a specific coupling agent, yields Darunavir. The primary amine on the phenylbutyl chain is the site of this final reaction.



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Figure 1: Synthetic pathway highlighting the central role of CAS 169280-56-2.

The resulting drug, Darunavir, functions by potently inhibiting the HIV-1 protease enzyme.[7] This viral enzyme is essential for cleaving Gag and Gag-Pol polyproteins into functional proteins required for the maturation of infectious virions. Darunavir is designed to fit snugly into the protease's active site, forming robust hydrogen bonds with the conserved main-chain atoms of key aspartate residues (Asp29 and Asp30).[7] This interaction blocks the enzyme's catalytic activity, preventing viral maturation and replication.

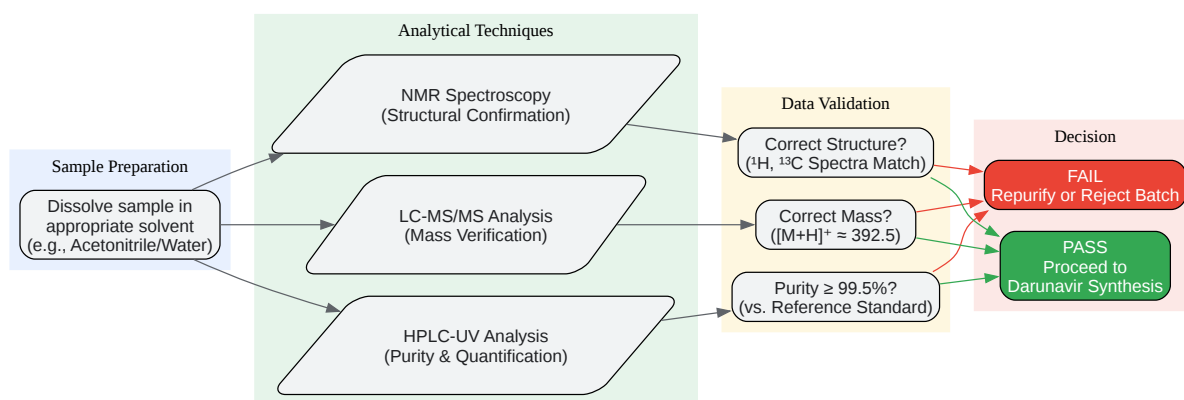


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Figure 2: Mechanism of Action of Darunavir, the final product synthesized from the diamino intermediate.

Analytical Identification and Verification Workflow

Confirming the identity and purity of the diamino intermediate is a multi-step process that relies on the orthogonal application of chromatographic and spectroscopic techniques. This self-validating system ensures that the material meets stringent quality standards before proceeding to the final synthesis step.



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Figure 3: Comprehensive analytical workflow for the verification of CAS 169280-56-2.

Chromatographic Verification: HPLC-UV

High-Performance Liquid Chromatography (HPLC) is the cornerstone for assessing the purity of the diamino intermediate. The choice of a reverse-phase (RP) method is logical due to the compound's moderately polar nature. A C18 column provides the necessary hydrophobic interaction to retain the analyte, while a polar mobile phase allows for its controlled elution.

Expert Insight: The use of a buffered mobile phase (e.g., with ammonium acetate or phosphate buffer) is critical. The two amino groups on the molecule have pKa values that make their charge state pH-dependent. Buffering the mobile phase ensures consistent protonation of the analytes, leading to reproducible retention times and sharp, symmetrical peak shapes, which are essential for accurate quantification.

Step-by-Step Protocol: Reverse-Phase HPLC Method

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: Zorbax SB-C8, 250 x 4.6mm, 5 μ m, or equivalent reverse-phase column.[8]
- Mobile Phase Preparation:
 - Phase A: Prepare a pH 4.0 buffer (e.g., 20mM Ammonium Acetate adjusted with acetic acid).
 - Phase B: Acetonitrile (ACN).
 - The method often employs a gradient elution to effectively separate the main compound from both more polar and less polar impurities.[8]
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min.[8]
 - Injection Volume: 10 μ L.
 - Column Temperature: 35°C. Maintaining a constant column temperature is crucial for retention time stability.
 - Detection Wavelength: 265 nm. This wavelength provides good sensitivity for the aromatic sulfonamide chromophore.
- Sample Preparation:
 - Accurately weigh ~10 mg of the diamino intermediate reference standard and sample into separate 100 mL volumetric flasks.

- Dissolve and dilute to volume with a diluent such as Acetonitrile/Water (50:50 v/v).^[9]
- System Suitability (Self-Validation):
 - Before analysis, perform five replicate injections of the reference standard solution.
 - The Relative Standard Deviation (RSD) for the peak area must be $\leq 2.0\%$.
 - The tailing factor for the main peak should be between 0.8 and 1.5.
 - These checks confirm that the system is operating with sufficient precision and that the peak shape is adequate for accurate integration.
- Analysis & Calculation:
 - Inject the sample solution.
 - Calculate the purity by area percent, comparing the main peak area to the total area of all peaks.

Mass Verification: LC-MS/MS

To unequivocally confirm the identity of the compound, HPLC is coupled with mass spectrometry (LC-MS). This provides molecular weight information that is highly specific.

Expert Insight: Electrospray Ionization (ESI) in positive mode is the preferred technique for this molecule. The two basic amino groups are readily protonated under typical ESI conditions, leading to a strong signal for the protonated molecular ion $[M+H]^+$. Tandem MS (MS/MS) can be used to fragment this ion, creating a characteristic fragmentation pattern that serves as a molecular fingerprint, further confirming the structure.

Protocol: LC-MS/MS Confirmation

- Instrumentation: HPLC system coupled to a tandem quadrupole or Q-TOF mass spectrometer with an ESI source.
- LC Conditions: Utilize a rapid UPLC method with a mobile phase compatible with MS (e.g., using volatile buffers like ammonium formate instead of non-volatile phosphates).^{[10][11]} A

typical mobile phase would be a gradient of water with 0.1% formic acid and acetonitrile with 0.1% formic acid.[\[12\]](#)[\[13\]](#)

- MS Conditions (Positive ESI Mode):
 - Scan Range: m/z 100-500.
 - Capillary Voltage: ~3.5-5 kV.[\[10\]](#)[\[14\]](#)
 - Source Temperature: ~140-150°C.[\[14\]](#)
 - Expected Ion: The primary ion to monitor is the $[M+H]^+$ at $m/z \approx 392.5$.
- Validation Check: The observed mass of the main peak eluting from the LC must correspond to the theoretical mass of the protonated diamino intermediate ($C_{20}H_{30}N_3O_3S^+$) within a narrow mass tolerance (typically < 5 ppm for high-resolution MS).

Structural Elucidation: NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy provides the definitive confirmation of the molecular structure. While HPLC confirms purity and MS confirms molecular weight, NMR verifies the precise arrangement of atoms and the crucial stereochemistry.[\[15\]](#)

Expert Insight: For a molecule of this complexity, both 1H NMR and ^{13}C NMR are required. 1H NMR will confirm the presence of all proton environments—from the isobutyl group and the aromatic ring protons to the specific chiral protons on the phenylbutyl backbone. 2D NMR techniques like COSY can establish proton-proton connectivities, while HSQC/HMBC can link protons to their respective carbons, allowing for unambiguous assignment of the entire molecular skeleton. The use of a deuterated solvent like DMSO- d_6 is appropriate given the compound's solubility.[\[6\]](#)

Conceptual Protocol: NMR Structural Verification

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6) in an NMR tube.
- 1H NMR Acquisition:

- Acquire a standard proton spectrum on a 400 MHz or higher spectrometer.^[16]
- Expected Signals: Look for characteristic signals corresponding to:
 - Aromatic protons on the aminobenzene ring.
 - Protons of the phenyl group on the butyl chain.
 - Distinct signals for the chiral methine protons (-CH(OH)- and -CH(NH₂)-).
 - Signals for the isobutyl group (CH, CH₂, and two CH₃).
 - Exchangeable protons from the -OH, -NH₂, and sulfonamide groups.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled carbon spectrum.
 - Expected Signals: Verify the presence of the expected number of carbon signals, including those in the aromatic region and the aliphatic region.
- Structural Confirmation:
 - Compare the acquired spectra against a fully characterized reference standard or with predicted spectra.
 - The chemical shifts, coupling constants, and integrations must align with the known structure of 4-Amino-N-[(2R,3S)-3-amino-2-hydroxy-4-phenylbutyl]-N-isobutylbenzenesulfonamide. Any significant deviation could indicate an incorrect isomer or the presence of a co-eluting impurity.

Conclusion

The robust identification and verification of CAS 169280-56-2 are paramount to ensuring the quality and safety of the final Darunavir API. As a critical intermediate, its purity directly impacts the impurity profile of the drug product. The analytical workflow presented in this guide—a synergistic combination of HPLC for purity, LC-MS for mass confirmation, and NMR for definitive structural elucidation—establishes a self-validating system rooted in sound scientific

principles. By understanding not just the steps of these protocols but the chemical causality behind them, researchers and quality control professionals can confidently ensure that this key building block meets the stringent requirements of pharmaceutical manufacturing.

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